

# Essential Safety and Operational Guide for Handling Methyl 6-oxohexanoate

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## Compound of Interest

Compound Name: **Methyl 6-oxohexanoate**

Cat. No.: **B013720**

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **Methyl 6-oxohexanoate** (CAS No. 6654-36-0). Following these procedures is critical for ensuring laboratory safety and regulatory compliance.

## I. Chemical and Physical Properties

**Methyl 6-oxohexanoate** is a colorless to light yellow liquid with a fruity odor.<sup>[1]</sup> Key quantitative data are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>
Molecular Weight	144.17 g/mol
Appearance	Colorless to light yellow liquid <sup>[1]</sup>
Boiling Point	61 °C at 1 mmHg <sup>[1]</sup>
Flash Point	71 °C <sup>[1]</sup>
Density	1.03 g/mL (at 20°C) <sup>[1]</sup>
Solubility	Soluble in organic solvents like alcohols and ethers; insoluble in water.

## II. Hazard Identification and Personal Protective Equipment (PPE)

Hazard Summary: **Methyl 6-oxohexanoate** is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation. It is also a combustible liquid.

Permissible Exposure Limit (PEL): A specific PEL for **Methyl 6-oxohexanoate** has not been established by major regulatory bodies such as OSHA. Therefore, it is imperative to handle this chemical with the principle of keeping exposure "As Low As Reasonably Achievable" (ALARA). Operations should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specifications
Eye and Face Protection	Chemical splash goggles or a full-face shield are mandatory to protect against splashes.
Hand Protection	Chemical-resistant gloves are required. Butyl rubber gloves are highly recommended for handling esters. <sup>[2][3]</sup> Nitrile gloves may be suitable for short-term splash protection but should be changed immediately upon contact. <sup>[4]</sup> Always inspect gloves for any signs of degradation before use.
Skin and Body Protection	A lab coat or chemical-resistant apron should be worn. For larger quantities or tasks with a higher risk of splashing, a chemical-resistant suit is advised.
Respiratory Protection	If working outside of a fume hood or in an area with inadequate ventilation, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

## III. Experimental Protocols: Safe Handling and Storage

### Handling:

- Always handle **Methyl 6-oxohexanoate** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of vapors.
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames as it is a combustible liquid.[\[1\]](#)
- Use non-sparking tools when handling containers.
- Wash hands thoroughly after handling.

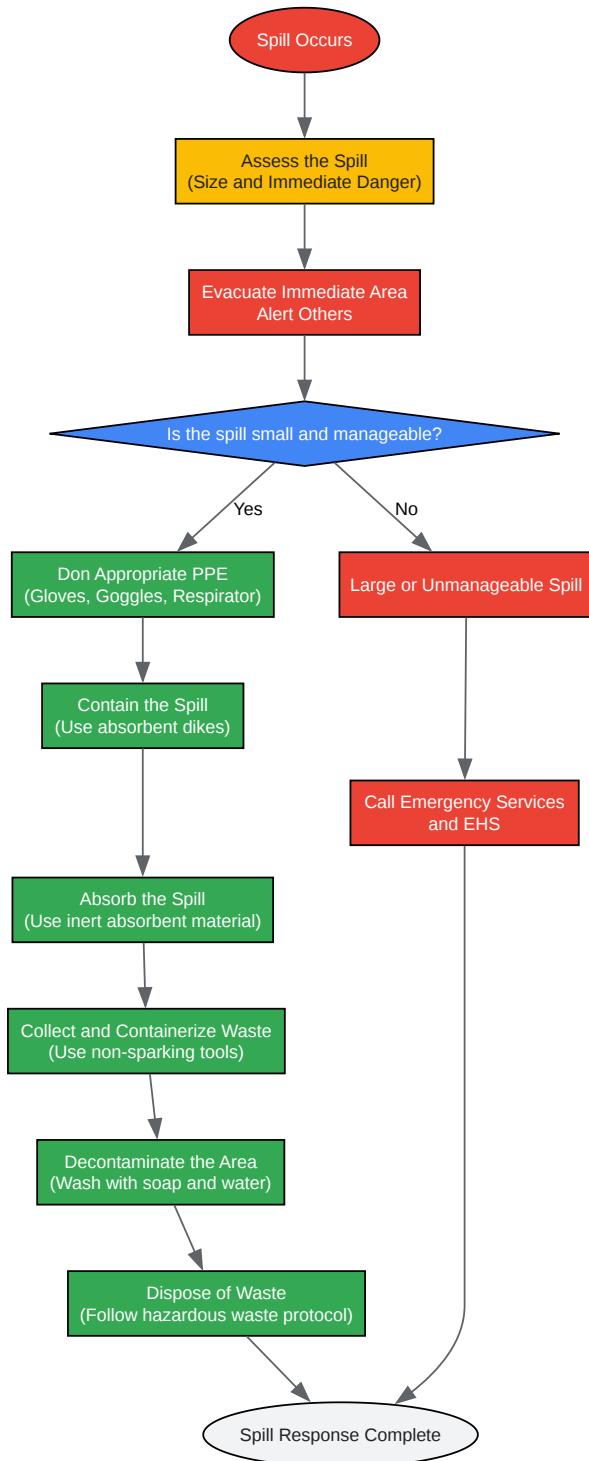
### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.
- Store away from sources of ignition.

## IV. Spill Response Workflow

In the event of a spill, follow the procedures outlined in the workflow diagram below.

## Chemical Spill Response Workflow for Methyl 6-oxohexanoate

[Click to download full resolution via product page](#)**Caption: Workflow for handling a spill of **Methyl 6-oxohexanoate**.**

## V. Disposal Plan

Waste Characterization: Unused **Methyl 6-oxohexanoate** and any materials contaminated with it (e.g., absorbent pads, gloves, labware) must be treated as hazardous waste.

Step-by-Step Disposal Protocol:

- Segregation: Do not mix **Methyl 6-oxohexanoate** waste with other waste streams. Keep it in a dedicated, clearly labeled hazardous waste container.
- Containerization: Use a chemically resistant container, such as a high-density polyethylene (HDPE) or glass bottle, with a secure, leak-proof cap. Ensure the container is in good condition and not overfilled (leave at least 10% headspace).
- Labeling: Label the waste container with "Hazardous Waste," the full chemical name "**Methyl 6-oxohexanoate**," and the approximate quantity.
- Storage of Waste: Store the sealed waste container in a designated, well-ventilated, and cool secondary containment area, away from ignition sources and incompatible chemicals.
- Disposal: Arrange for the collection of the hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor. Do not pour **Methyl 6-oxohexanoate** down the drain.[\[1\]](#)

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for Handling Methyl 6-oxohexanoate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b013720#personal-protective-equipment-for-handling-methyl-6-oxohexanoate>

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